

Formulation of Stachydrine for Preclinical Animal Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: Stachydrine

Cat. No.: B192444

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Introduction

Stachydrine, a proline betaine alkaloid found in various plants, including *Leonurus japonicus* (Chinese Motherwort), has garnered significant interest for its diverse pharmacological activities. Preclinical research has demonstrated its potential in the treatment of cardiovascular diseases, neurodegenerative disorders, and certain types of cancer. This document provides detailed application notes and protocols for the formulation of **stachydrine** for use in preclinical animal studies, ensuring consistent and reliable delivery for efficacy and toxicology assessments.

Physicochemical Properties of Stachydrine Hydrochloride

Stachydrine is commonly used in its hydrochloride salt form (**Stachydrine Hydrochloride**, $C_7H_{14}ClNO_2$, MW: 179.64 g/mol) due to its increased stability and solubility.

Solubility:

- Water: Readily soluble.
- Phosphate-Buffered Saline (PBS), pH 7.2: Soluble.

- Ethanol: Soluble.
- Dimethyl Sulfoxide (DMSO): Soluble.

Storage:

- Solid Form: Store at -20°C for long-term stability.
- Stock Solutions:
 - In DMSO: Can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.
 - Aqueous solutions are not recommended for storage for more than one day. It is best practice to prepare fresh aqueous solutions daily.

Data Presentation: Formulation and Dosing Summary

The following table summarizes quantitative data on **stachydrine** formulations and their use in preclinical animal studies.

Parameter	Formulation Details	Animal Model	Administration Route	Dose Range	Key Findings / Remarks	Reference
Solubility	Stachydrine Hydrochloride in various solvents	N/A	N/A	N/A	Soluble in Water, PBS, Ethanol, and DMSO.	
Oral Formulation 1	Stachydrine Hydrochloride dissolved in normal saline.	Mice	Oral Gavage	6 - 12 mg/kg/day	Used in a study investigating heart failure.	
Oral Formulation 2	Herba Leonuri extract containing stachydrine .	Wistar Rats	Oral Gavage	14.5 g/kg extract (equivalent to 166.3 mg/kg stachydrine)	Pharmacokinetic study. Rapid absorption observed.	
Intravenous Formulation 1	Stachydrine dissolved in an unspecified vehicle.	Wistar Rats	Intravenous Injection	10 mg/kg	Pharmacokinetic evaluation.	

Intravenous Formulation 2 (General Purpose)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.	General	Intravenous Injection	Max concentration: 2.5 mg/mL	A common vehicle for poorly soluble compounds, also suitable for stachydrine.
Pharmacokinetics (Oral - Extract)	Herba Leonuri extract in Wistar Rats.	Wistar Rats	Oral Gavage	14.5 g/kg extract	Cmax: 1608 ± 267 ng/mL, Tmax: 0.75 ± 0.27 h.
Pharmacokinetics (IV)	Stachydrine in Wistar Rats.	Wistar Rats	Intravenous Injection	10 mg/kg	Cmax: 6396.3 ng/mL.

Experimental Protocols

Preparation of Formulations

1. Saline-Based Formulation for Oral Administration

This is a simple and common formulation for water-soluble compounds like **stachydrine** hydrochloride.

- Materials:
 - **Stachydrine** Hydrochloride powder
 - Sterile 0.9% Sodium Chloride (Normal Saline)
 - Sterile conical tubes or vials
 - Vortex mixer

- Analytical balance
- Protocol:
 - Weigh the required amount of **Stachydrine** Hydrochloride powder using an analytical balance.
 - Transfer the powder to a sterile conical tube or vial.
 - Add the calculated volume of sterile normal saline to achieve the desired final concentration.
 - Vortex the solution until the **stachydrine** hydrochloride is completely dissolved.
 - Visually inspect the solution to ensure it is clear and free of particulates.
 - Prepare this solution fresh on the day of administration.

2. DMSO/PEG300/Tween-80/Saline Formulation for Intravenous Administration

This formulation is suitable for achieving higher concentrations of **stachydrine** or for compounds with limited aqueous solubility.

- Materials:
 - **Stachydrine** Hydrochloride powder
 - Dimethyl Sulfoxide (DMSO)
 - Polyethylene Glycol 300 (PEG300)
 - Tween-80 (Polysorbate 80)
 - Sterile 0.9% Sodium Chloride (Normal Saline)
 - Sterile conical tubes
 - Vortex mixer

- Protocol:
 - Prepare a stock solution of **stachydrine** hydrochloride in DMSO (e.g., 25 mg/mL).
 - In a sterile conical tube, add the required volume of the **stachydrine**/DMSO stock solution.
 - Add PEG300 to the tube. The final volume of PEG300 should be 40% of the total formulation volume.
 - Vortex the mixture until it is a clear solution.
 - Add Tween-80 to the mixture. The final volume of Tween-80 should be 5% of the total formulation volume.
 - Vortex again until the solution is homogeneous.
 - Slowly add sterile normal saline to the mixture while vortexing to reach the final desired volume. The final volume of saline will be 45% of the total.
 - The final composition of the vehicle should be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
 - The final concentration of **stachydrine** in this vehicle should not exceed 2.5 mg/mL.
 - Prepare this formulation fresh before each use.

Animal Administration Protocols

1. Oral Gavage in Mice

- Materials:
 - Prepared **stachydrine** formulation
 - Appropriately sized syringe (e.g., 1 mL)
 - Sterile, ball-tipped oral gavage needle (20-22 gauge for mice)

- Animal scale
- Protocol:
 - Weigh the mouse to determine the correct volume of the formulation to administer.
 - Draw the calculated volume of the **stachydrine** solution into the syringe fitted with the gavage needle.
 - Gently but firmly restrain the mouse by scruffing the neck and back to immobilize the head and body.
 - Introduce the gavage needle into the mouth, slightly to one side of the oral cavity.
 - Gently advance the needle along the roof of the mouth and down the esophagus. The needle should pass with minimal resistance. If resistance is met, withdraw and reposition.
 - Once the needle is in the stomach, slowly administer the solution.
 - Smoothly withdraw the gavage needle.
 - Return the mouse to its cage and monitor for any signs of distress.

2. Intravenous (Tail Vein) Injection in Rats

- Materials:
 - Prepared **stachydrine** formulation
 - Appropriately sized syringe (e.g., 1 mL) with a small gauge needle (e.g., 27-30 gauge)
 - A rat restrainer
 - Heat lamp or warm water to dilate the tail veins
- Protocol:
 - Place the rat in a suitable restrainer, allowing access to the tail.

- Warm the tail using a heat lamp or by immersing it in warm water to cause vasodilation, making the lateral tail veins more visible.
- Draw the calculated volume of the **stachydrine** formulation into the syringe.
- Wipe the tail with an alcohol swab.
- Identify one of the lateral tail veins.
- Insert the needle, bevel up, into the vein at a shallow angle.
- To confirm placement, you may see a small flash of blood in the needle hub.
- Slowly inject the solution. If swelling occurs at the injection site, the needle is not in the vein; withdraw and try again at a more proximal site.
- After successful injection, withdraw the needle and apply gentle pressure to the injection site with a piece of gauze to prevent bleeding.
- Return the rat to its cage and monitor its condition.

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